

# Ikaros protein structure and DNA binding domains

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## Compound of Interest

Compound Name:	Ikaros protein
CAS No.:	148971-36-2
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An In-depth Technical Guide to **Ikaros Protein** Structure and DNA Binding

## Introduction

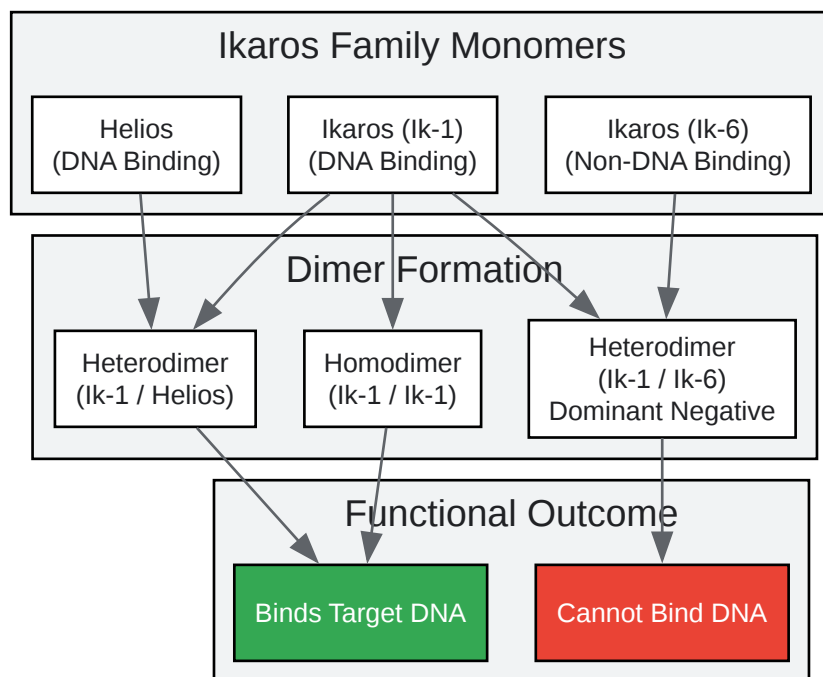
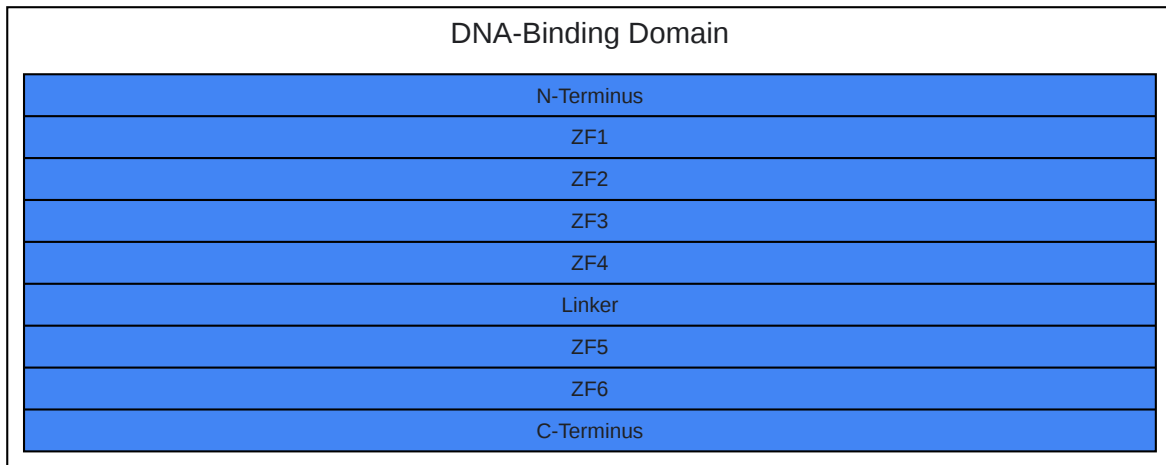
The **Ikaros protein**, encoded by the IKZF1 gene, is a member of the Krüppel family of zinc finger transcription factors.[1] It is a master regulator of hematopoietic cell differentiation, playing an essential role in the development of lymphocytes (B and T cells).[2][3] Ikaros functions primarily by binding to specific DNA sequences and remodeling chromatin, thereby regulating the transcription of its target genes.[4] Its activity is critical for normal lymphopoiesis, and disruptions in its function have been linked to the development of hematological malignancies, establishing it as a key tumor suppressor.[1][5] The protein's function is modulated through a variety of mechanisms, including the expression of multiple isoforms via alternative splicing, post-translational modifications, and interactions with other proteins.[6][7]

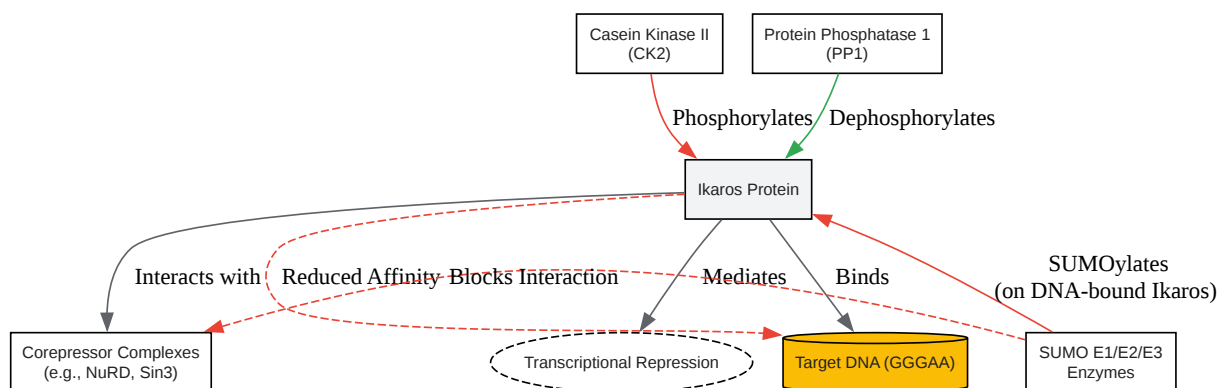
## Ikaros Protein Architecture

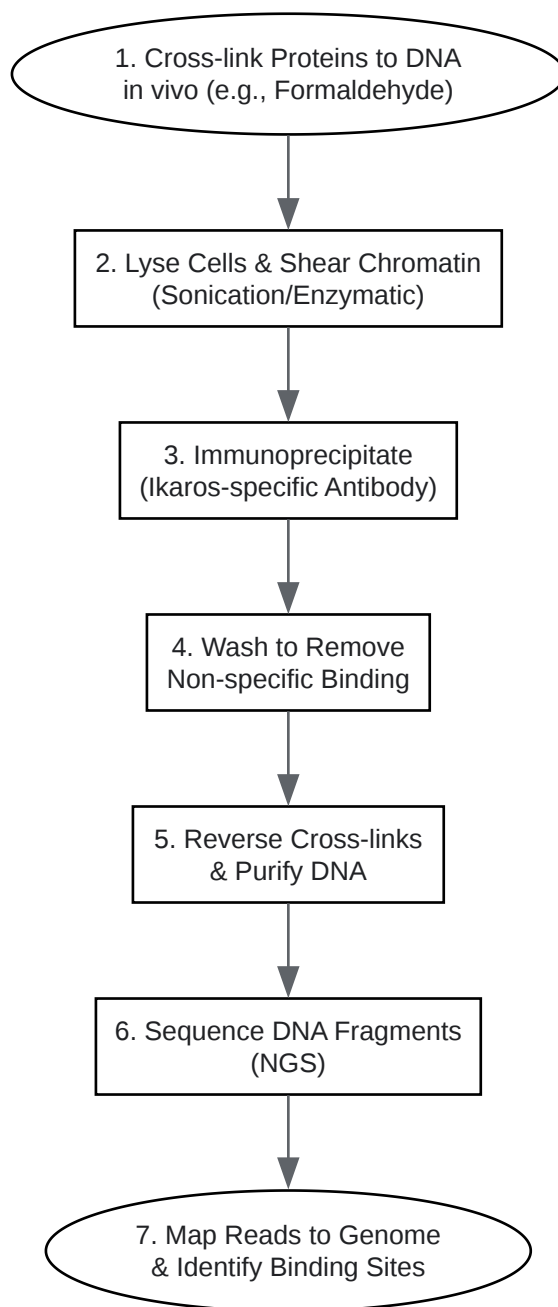
The full-length human **Ikaros protein** (isoform Ik-1) consists of 519 amino acids and is characterized by a distinct architecture comprising two main functional domains, both of which contain C2H2-type zinc fingers.[6]

- N-Terminal DNA-Binding Domain (DBD): This domain contains four tandemly arranged zinc fingers (ZF1-ZF4) that collectively mediate sequence-specific binding to DNA.[6][8]
- C-Terminal Dimerization Domain: Located near the C-terminus, this domain contains two additional zinc fingers (ZF5-ZF6) that are necessary and sufficient for mediating protein-protein interactions, including homodimerization and heterodimerization with other Ikaros family members.[6][9]

The Ikaros gene (IKZF1) undergoes extensive alternative splicing, leading to the generation of numerous protein isoforms with varying numbers of zinc fingers.[2][6] This structural diversity is a key mechanism for regulating Ikaros function.







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